

# Crystal Structure of 4,4''-Dibromo-p-terphenyl: A Technical Overview

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## Compound of Interest

Compound Name: 4,4''-Dibromo-p-terphenyl

Cat. No.: B092568

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## Abstract

**4,4''-Dibromo-p-terphenyl** is a halogenated aromatic compound of significant interest in materials science and supramolecular chemistry. Its rigid, linear structure and terminal bromine atoms make it a valuable building block for the synthesis of conjugated polymers, liquid crystals, and other functional organic materials. This technical guide provides a summary of the available data on **4,4''-Dibromo-p-terphenyl**, with a focus on its synthesis and physical properties. Despite extensive searches of crystallographic databases and the scientific literature, detailed single-crystal X-ray diffraction data, including unit cell parameters, space group, and atomic coordinates, for **4,4''-Dibromo-p-terphenyl** is not publicly available at this time. This document outlines the known information and presents a general experimental workflow for the determination of a crystal structure.

## Introduction

**4,4''-Dibromo-p-terphenyl**, with the chemical formula  $C_{18}H_{12}Br_2$ , is a derivative of p-terphenyl where bromine atoms are substituted at the para positions of the terminal phenyl rings. This substitution pattern imparts specific electronic and steric properties that influence its molecular packing and intermolecular interactions. The presence of the bromine atoms introduces the potential for halogen bonding, a directional non-covalent interaction that can be exploited in crystal engineering. Understanding the precise three-dimensional arrangement of molecules in

the solid state is crucial for predicting and controlling the properties of materials derived from this compound.

## Physicochemical Properties

A summary of the key physicochemical properties of **4,4''-Dibromo-p-terphenyl** is presented in the table below.

Property	Value
Molecular Formula	C <sub>18</sub> H <sub>12</sub> Br <sub>2</sub>
Molecular Weight	388.10 g/mol
Appearance	White to off-white solid
Melting Point	307-313 °C
CAS Number	17788-94-2

## Synthesis

The synthesis of **4,4''-Dibromo-p-terphenyl** is typically achieved through the electrophilic bromination of p-terphenyl. The general reaction involves treating p-terphenyl with a brominating agent, often in the presence of a catalyst.

## Experimental Protocol: Synthesis of 4,4''-Dibromo-p-terphenyl

Materials:

- p-Terphenyl
- Bromine (Br<sub>2</sub>)
- Anhydrous Iron(III) bromide (FeBr<sub>3</sub>) - catalyst
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) - solvent

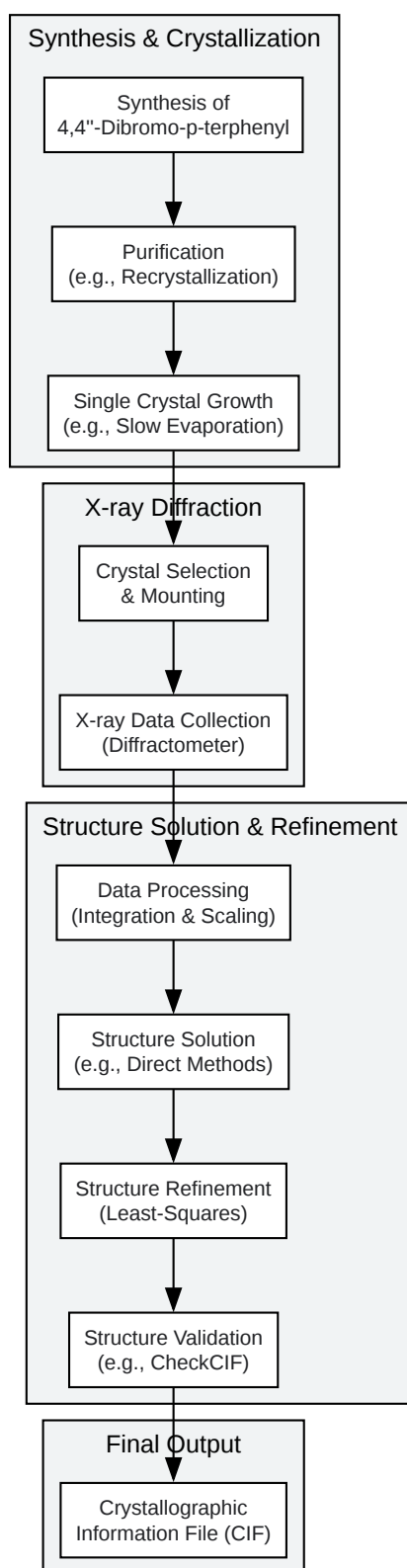
- Sodium bisulfite ( $\text{NaHSO}_3$ ) solution
- Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Ethanol

#### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve p-terphenyl in dichloromethane.
- Add a catalytic amount of anhydrous iron(III) bromide to the solution.
- Slowly add a solution of bromine in dichloromethane to the reaction mixture at room temperature. The addition is typically done dropwise to control the reaction rate.
- After the addition is complete, heat the mixture to reflux and maintain for several hours until the reaction is complete (monitored by TLC).
- Cool the reaction mixture to room temperature and quench the excess bromine by adding a saturated solution of sodium bisulfite.
- Separate the organic layer and wash it sequentially with a saturated solution of sodium bicarbonate and water.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- The crude product is then purified by recrystallization from a suitable solvent, such as ethanol, to yield **4,4''-Dibromo-p-terphenyl** as a crystalline solid.

## Crystal Structure Determination: A General Workflow

While the specific crystal structure of **4,4''-Dibromo-p-terphenyl** is not currently available in public databases, the following diagram illustrates the typical experimental workflow for determining the crystal structure of a small organic molecule using single-crystal X-ray diffraction.



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**Caption:** Experimental workflow for crystal structure determination.

## Conclusion

**4,4''-Dibromo-p-terphenyl** is a key building block in the development of advanced organic materials. While its synthesis and basic physical properties are documented, a detailed understanding of its solid-state packing and intermolecular interactions is hampered by the current lack of a publicly available single-crystal structure. The determination of its crystal structure through the experimental workflow outlined above would be a valuable contribution to the field, enabling a more rational design of materials with tailored properties based on this versatile molecule. Researchers in possession of high-quality single crystals are encouraged to perform this analysis and deposit the resulting data in a public repository such as the Cambridge Crystallographic Data Centre (CCDC).

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